

An In-depth Technical Guide on the Solubility of Bis(2-methoxyethyl) phthalate

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Compound of Interest

Compound Name: *Bis(2-methoxyethyl) phthalate*

Cat. No.: *B032753*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **bis(2-methoxyethyl) phthalate** (DMEP) in water and organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Introduction to Bis(2-methoxyethyl) phthalate

Bis(2-methoxyethyl) phthalate, also known as di(2-methoxyethyl) phthalate, is a phthalate ester that has been historically used as a plasticizer, particularly in cellulose acetate plastics, and as a solvent.^[1] Its solubility in various media is a critical parameter for understanding its environmental fate, bioavailability, and potential applications in various formulations.

Solubility of Bis(2-methoxyethyl) phthalate

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different environments. This section details the solubility of DMEP in aqueous and organic media.

Solubility in Water

The solubility of **bis(2-methoxyethyl) phthalate** in water has been reported in various sources, with some variation in the determined values. This variability may be attributed to differences in experimental conditions such as temperature and the analytical methods used. The available

quantitative data is summarized in Table 1. Generally, DMEP is considered to have low to moderate solubility in water.

Table 1: Quantitative Solubility of **Bis(2-methoxyethyl) phthalate** in Water

Solubility Value	Temperature (°C)	Source Citation
0.9 g/L	20	[1]
8500 mg/L (8.5 g/L)	25	[2]
0.85% w/w (8.5 g/L)	Not Specified	[3]
8 g/L	20	[4]
Slightly soluble (0.8%)	20	[5]

It is important to note that while one source qualitatively describes DMEP as "insoluble" in water, the quantitative data from multiple other sources indicate a measurable, albeit limited, solubility.[2]

Solubility in Organic Solvents

Phthalate esters are generally known to be soluble in a wide range of common organic solvents.[5][6] For **bis(2-methoxyethyl) phthalate** specifically, it has been reported to be miscible with alcohol.[4] Phthalate esters, as a class, are highly soluble in ethanol.[7] However, specific quantitative solubility data for DMEP in common organic solvents like ethanol, methanol, and acetone are not readily available in publicly accessible literature. The general solubility characteristics are summarized in Table 2.

Table 2: Qualitative Solubility of **Bis(2-methoxyethyl) phthalate** in Organic Solvents

Solvent	Solubility	Source Citation
Alcohol	Miscible	[4]
General Organic Solvents	Soluble	[5][6]
Ethanol	Highly Soluble (as a class)	[7]

Experimental Protocol for Solubility Determination

The determination of a compound's solubility is a critical experimental procedure. The OECD Guideline 105 outlines the internationally accepted methods for determining the water solubility of chemicals.^{[8][9]} The "Flask Method" described in this guideline is the gold standard for substances with a solubility greater than 10^{-2} g/L, which is applicable to **bis(2-methoxyethyl) phthalate**.^[10]

OECD Guideline 105: Flask Method

This method determines the saturation mass concentration of a substance in water at a given temperature.

Principle: An excess amount of the test substance is agitated in water at a specific temperature until equilibrium is reached. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Apparatus:

- Constant temperature bath with temperature control (e.g., $\pm 0.5^{\circ}\text{C}$).
- Glass flasks with stoppers.
- Stirring mechanism (e.g., magnetic stirrer or shaker).
- Centrifuge with temperature control.
- Filtration system (if necessary).
- Analytical instrument for concentration measurement (e.g., HPLC, GC-MS).

Procedure:

- **Preparation:** An amount of the test substance in excess of its expected solubility is added to a flask containing a known volume of water.

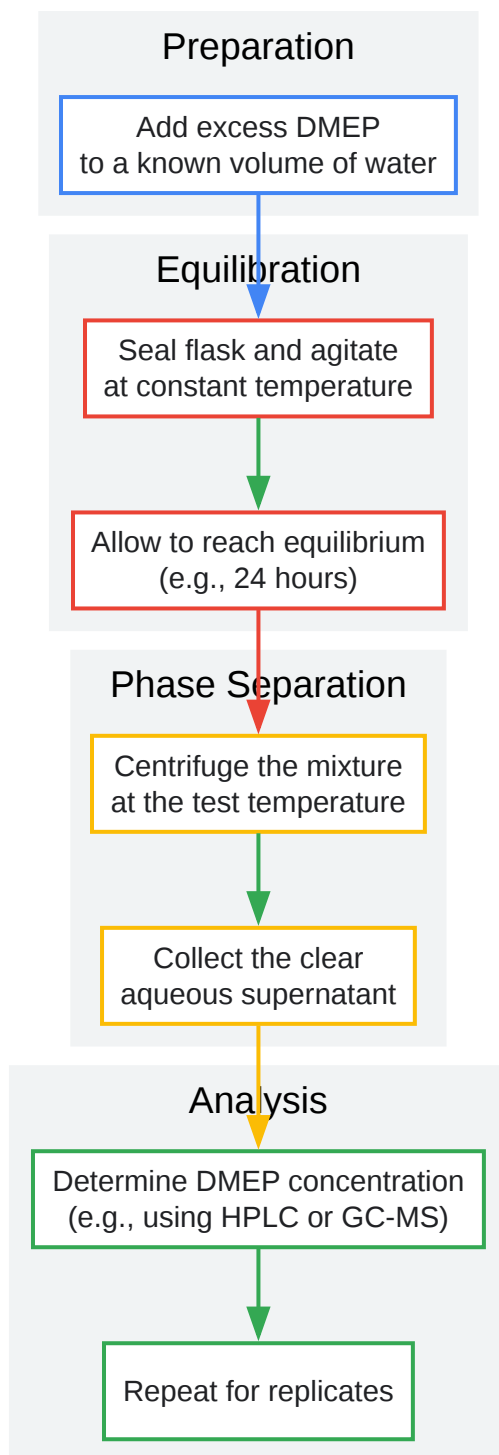
- **Equilibration:** The flask is sealed and agitated in a constant temperature bath. The time required to reach equilibrium should be determined in a preliminary test; however, stirring for 24 hours is common.
- **Phase Separation:** Once equilibrium is achieved, the undissolved solid is separated from the saturated solution. This is typically done by centrifugation at the test temperature to minimize temperature-induced changes in solubility. Filtration can also be used, but care must be taken to avoid adsorption of the solute onto the filter material.
- **Analysis:** The concentration of **bis(2-methoxyethyl) phthalate** in the clear, saturated aqueous phase is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Replicates:** The experiment should be performed in replicate (typically three) to ensure the reliability of the results.

Visualizations

Experimental Workflow for Solubility Determination (Flask Method)

The following diagram illustrates the key steps of the Flask Method for determining the water solubility of **bis(2-methoxyethyl) phthalate** as per OECD Guideline 105.

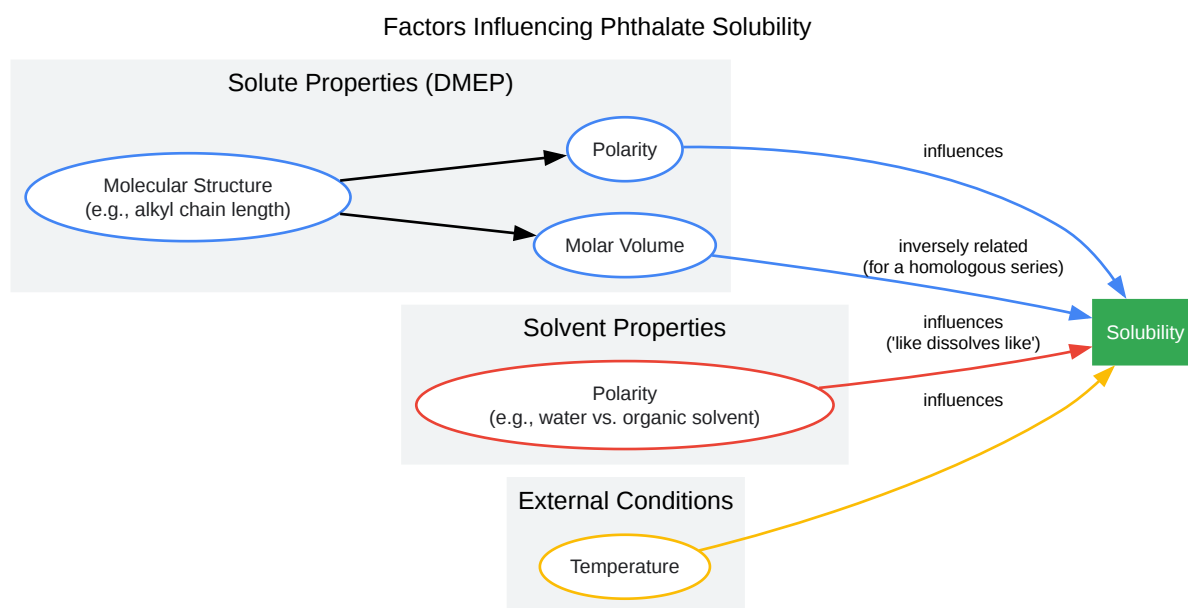
Experimental Workflow for Solubility Determination (Flask Method)

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Caption: Workflow for determining the water solubility of DMEP using the Flask Method.

Logical Relationships in Phthalate Solubility

The solubility of phthalate esters like DMEP is influenced by several interrelated factors. The following diagram illustrates these logical relationships.



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Caption: Key factors influencing the solubility of phthalate esters.

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